

Solubility Profile of Dimethyl 4,4'-biphenyldicarboxylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name:	Dimethyl 4,4'-biphenyldicarboxylate
Cat. No.:	B160955

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This technical guide provides a comprehensive overview of the solubility characteristics of **Dimethyl 4,4'-biphenyldicarboxylate**, a key intermediate in various chemical syntheses and a compound of interest in pharmaceutical research. Understanding its solubility is critical for process development, formulation design, and analytical method development. This document compiles available solubility data, outlines detailed experimental protocols for its determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Dimethyl 4,4'-biphenyldicarboxylate** has been reported in a limited number of organic solvents. The following table summarizes the available quantitative and semi-quantitative data. It is important to note that for many common organic solvents, precise quantitative data is not readily available in the public domain and would require experimental determination.

Solvent	Chemical Formula	Polarity	Solubility (at approx. 25°C)	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	~ 0.25 mg/mL ^[1]	-
Dimethylformamide (DMF)	C ₃ H ₇ NO	Polar Aprotic	~ 1 mg/mL ^[1]	-
Benzene	C ₆ H ₆	Non-Polar	Slightly Soluble	Requires heating and sonication for dissolution. ^[2]
Chloroform	CHCl ₃	Polar Aprotic	Slightly Soluble	Requires heating and sonication for dissolution. ^[2]
Water	H ₂ O	Polar Protic	Insoluble ^[2]	Sparingly soluble in aqueous solutions. ^[1]

Note: The terms "Slightly Soluble" and "Insoluble" are qualitative descriptions and indicate a low affinity of the solute for the solvent. For practical applications, experimental determination of the exact solubility is recommended.

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of **Dimethyl 4,4'-biphenyldicarboxylate** is essential for its application in research and development. The following are detailed methodologies for key experiments.

Gravimetric Method (Shake-Flask Method)

This is a well-established and reliable method for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **Dimethyl 4,4'-biphenyldicarboxylate** (crystalline solid)
- Selected organic solvent (analytical grade)
- Scintillation vials or flasks with airtight seals
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance (accurate to ± 0.1 mg)
- Syringe filters (0.45 μm , solvent-compatible)
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of crystalline **Dimethyl 4,4'-biphenyldicarboxylate** to a pre-weighed vial. The excess solid is crucial to ensure that a saturated solution is formed.
- **Solvent Addition:** Add a known volume or mass of the desired organic solvent to the vial.
- **Equilibration:** Seal the vial tightly and place it on an orbital shaker or use a magnetic stirrer. Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the same constant temperature for at least 24 hours to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately filter the solution through a 0.45 μm syringe filter into a pre-weighed, dry container. This step is critical to remove any undissolved solid particles.
- **Solvent Evaporation:** Evaporate the solvent from the filtered solution using a gentle stream of inert gas (e.g., nitrogen) or by placing it in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.

- Mass Determination: Once the solvent is completely evaporated, weigh the container with the dried solute.
- Calculation: The solubility is calculated using the following formula:

Solubility (g/100 mL) = [(Mass of container with solute) - (Mass of empty container)] / (Volume of filtered solution in mL) * 100

UV-Vis Spectroscopic Method

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum. It is often faster than the gravimetric method but requires the development of a calibration curve.

Materials:

- **Dimethyl 4,4'-biphenyldicarboxylate**
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

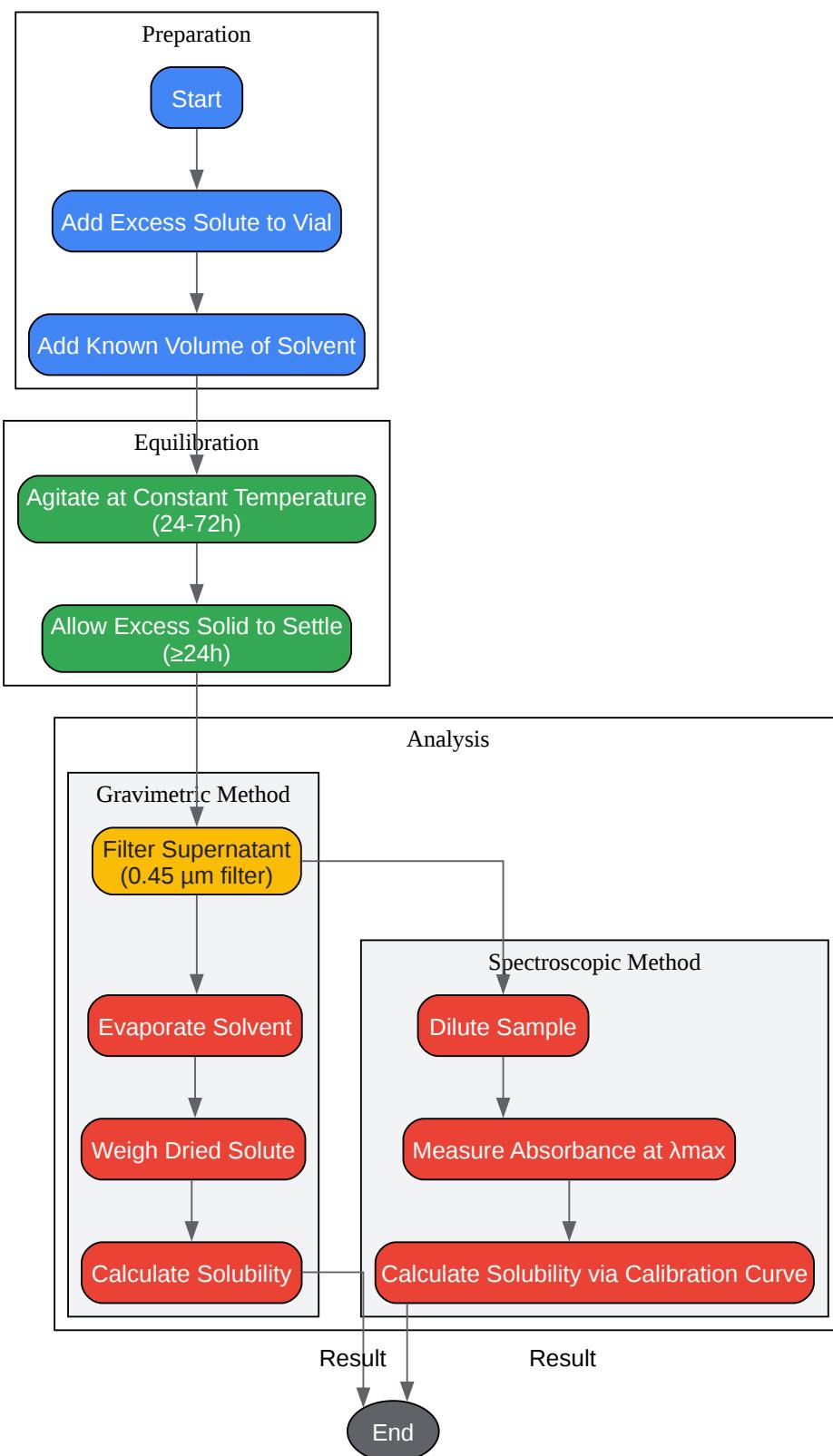
- Determine the Wavelength of Maximum Absorbance (λ_{max}): Prepare a dilute solution of **Dimethyl 4,4'-biphenyldicarboxylate** in the chosen solvent. Scan the solution using the UV-Vis spectrophotometer to determine the λ_{max} , which is the wavelength at which the compound exhibits maximum absorbance.
- Prepare a Calibration Curve:

- Prepare a stock solution of known concentration by accurately weighing a small amount of **Dimethyl 4,4'-biphenyldicarboxylate** and dissolving it in a known volume of the solvent in a volumetric flask.
- Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
- Measure the absorbance of each standard solution at the predetermined λ_{max} .
- Plot a graph of absorbance versus concentration to generate a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Prepare a Saturated Solution: Follow steps 1-4 of the Gravimetric Method to prepare a saturated solution of **Dimethyl 4,4'-biphenyldicarboxylate** and filter it.
- Sample Analysis:
 - Take a known volume of the clear, filtered saturated solution and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Solubility (g/100 mL) = (Concentration from calibration curve in g/mL) * (Dilution factor) * 100

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of **Dimethyl 4,4'-biphenyldicarboxylate**.

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Caption: Experimental workflow for solubility determination.

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